

Chemical Profile & Source Comparison

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Compound Focus: Verproside

CAS No.: 50932-20-2

Cat. No.: S647100

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Feature	Verproside	Picroside II
Chemical Structure	Catalpol derivative iridoid glycoside [1]	Iridoid glycoside [2]
IUPAC Name	Information missing	Information missing
CAS Number	Information missing	39012-20-9 [2]
Molecular Formula	C~22~H~26~O~13~ [3]	C~23~H~28~O~13~ [2]
Molecular Weight	Information missing	512.46 g/mol [2]
Primary Natural Source	Plants of <i>Pseudolysimachion</i> genus (e.g., <i>P. rotundum</i> var. <i>subintegrum</i> , <i>P. longifolium</i>) [4] [5] [3]	<i>Picrorhiza kurroa</i> [6]
Relationship	A major metabolite of verproside is picroside II, formed via O-methylation in rats [3].	

Pharmacological Effects & Mechanisms

Aspect	Verproside	Picroside II
Primary Research Focus	Inflammatory lung diseases (COPD, Asthma) [7] [4] [1]	Neuroprotection, Liver protection, Sepsis, Osteoarthritis [8] [6] [9]

| **Key Mechanisms** | - Inhibits **PKC δ** activation and downstream pathways [7] [5]

- Suppresses TNF- α /NF- κ B signaling [1]
- Modulates upstream TNF-RSC formation (TRADD, TRAF2, RIP1, TAK1) [1] | - Inhibits **mitochondrial CytC** pathway, reducing caspase-3 [8]
- Suppresses **MAPK/NF- κ B** and **NLRP3 inflammasome** [6]
- Inhibits **JNK** signaling pathway [9] | | **Key Molecular Targets** | PKC δ , TAK1, IKK β , I κ B α , NF- κ B, EGR-1 [7] [1] [5] | NLRP3, Caspase-1, IL-1 β , IL-18, JNK, c-Jun, Bcl-2, Bax [8] [6] [9] | | **Experiment Models (In Vitro)** | NCI-H292 human lung epithelial cells [7] [1] [5] | SH-SY5Y cells (OGD/R model) [9]; Primary chondrocytes (LPS-induced) [6]; Primary rat hepatocytes [2]; HepG2 cells [2] | | **Experiment Models (In Vivo)** | OVA-induced asthmatic mouse model [4]; COPD mouse model [7] [5] | Cerebral I/R injury rat model [8] [2]; DMM-induced OA mouse model [6]; Sepsis mouse model [2] |

Efficacy and Potency Data

Compound / Model / Effect	Key Quantitative Results
Verproside	
► TNF-induced MUC5AC in NCI-H292	IC ₅₀ ≈ 7.1 μM for MUC5AC secretion inhibition [7].
► OVA-induced Asthma Mouse	20 mg/kg (i.p.): Significantly reduced AHR, eosinophilia, IgE, IL-4, IL-13, and mucus hypersecretion [4].
► COPD Mouse Model	Effectively reduced lung inflammation and mucus overproduction [7].
Picroside II	
► Cerebral I/R Injury in Rats	10-20 mg/kg (i.v.): Decreased cerebral infarction, scavenged ROS, protected mitochondria, down-regulated CytC and Caspase-3 [8].

Compound / Model / Effect	Key Quantitative Results
▶ LPS-induced Inflammation in Chondrocytes	20 μM : Suppressed expression of Caspase-1, IL-18, IL-1β; inhibited MAPK/NF-κB pathway [6].
▶ OGD/R Injury in SH-SY5Y	Specific concentration not stated : Inhibited JNK pathway, reduced apoptosis and autophagy [9].
▶ Sepsis in Mice	20 mg/kg (i.v., 4 doses): Suppressed NLRP3/NF-κB, reduced IL-6, IL-1β, TNF-α, improved survival [2].

Experimental Protocol Highlights

To assist in experimental design, here are summaries of key methodologies from the cited research.

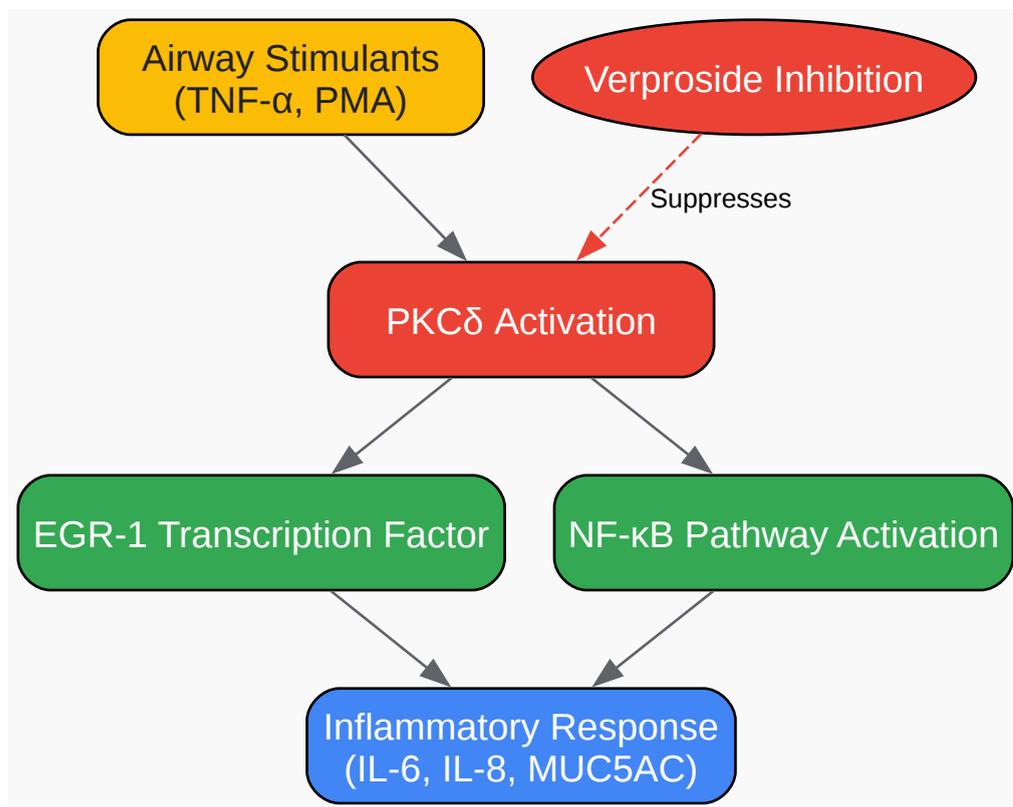
- **In Vitro Anti-inflammatory Assay for Verproside** [7] [1] [5]
 - **Cell Line**: NCI-H292 human pulmonary epithelial cells.
 - **Stimulation**: TNF-α (e.g., 10 ng/mL) to induce inflammation and MUC5AC expression.
 - **Treatment**: Co-incubation with **verproside** at various concentrations (e.g., up to 80 μM).
 - **Key Readouts**:
 - **ELISA**: Quantification of MUC5AC protein secretion.
 - **qPCR**: Measurement of MUC5AC, IL-6, IL-8 mRNA levels.
 - **Western Blot**: Analysis of phospho-PKCδ, IκBα, and other pathway proteins.
 - **Luciferase Reporter Assay**: Assessment of NF-κB transcriptional activity.
- **In Vivo COPD/Asthma Model for Verproside** [4]
 - **Model**: Mouse model sensitized and challenged with Ovalbumin (OVA).
 - **Dosing**: 20 mg/kg **verproside** administered intraperitoneally.
 - **Key Assessments**:
 - **Airway Hyperresponsiveness (AHR)**: Measured using plethysmography in response to methacholine.
 - **Bronchoalveolar Lavage Fluid (BALF)**: Analysis of inflammatory cell count (e.g., eosinophils).
 - **Cytokine/IgE Measurement**: ELISA for serum IgE and cytokines (IL-4, IL-13).
 - **Histopathology**: Lung tissue staining (e.g., H&E, PAS) to evaluate inflammation and mucus.

- **In Vitro Neuroprotection Assay for Picroside II [9]**
 - **Cell Line & Model:** SH-SY5Y neuroblastoma cells subjected to Oxygen-Glucose Deprivation/Reoxygenation (OGD/R).
 - **Treatment:** Picroside II administered during reoxygenation.
 - **Key Readouts:**
 - **Cell Viability/Cytotoxicity:** CCK-8 and LDH assays.
 - **Apoptosis:** Annexin V-FITC/PI staining by flow cytometry.
 - **Autophagy:** Adenovirus-transfected mRFP-GFP-LC3 to monitor autophagic flux.
 - **Western Blot:** Analysis of p-JNK, p-c-Jun, LC3 II, Beclin-1, Bax.
- **In Vivo Cerebral Ischemia-Reperfusion Model for Picroside II [8]**
 - **Model:** Rat model of middle cerebral artery occlusion (MCAO).
 - **Dosing:** 10-20 mg/kg picroside II administered intravenously within a specific time window (e.g., 1.5-2 hours) after ischemia.
 - **Key Assessments:**
 - **Neurobehavioral Scoring:** Modified neurological severity score (mNSS).
 - **Infarct Volume:** Staining with 2,3,5-Triphenyltetrazolium Chloride (TTC).
 - **Biochemical Assays:** ELISA for ROS in brain tissue.
 - **Immunohistochemistry/Western Blot:** For CytC and Caspase-3 expression.

Signaling Pathway Diagrams

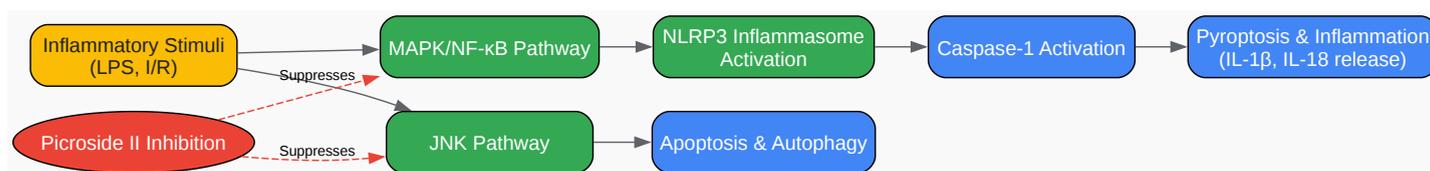
The core mechanisms of action for **verproside** and picroside II involve distinct signaling pathways, as illustrated below.

Verproside in Airway Inflammation



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Picoside II in Inflammation & Pyroptosis



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Conclusion for Research Application

- **For respiratory disease research** (e.g., COPD, asthma): **Verproside** is a more specialized candidate due to its potent and specific inhibition of PKCδ and strong efficacy against mucus hypersecretion and airway inflammation in relevant models [7] [5].

- **For neuroprotection, liver protection, or sepsis research:** **Picroside II** presents a broader profile, with well-documented effects against oxidative stress, apoptosis, and NLRP3-driven inflammation [8] [6] [2].
- **Consider metabolism:** **Verproside** can be metabolized to picroside II in vivo [3], which is a critical factor for pharmacokinetic and pharmacodynamic studies.

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